

# olsalazine photosensitivity skin reactions

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Olsalazine

CAS No.: 15722-48-2

Cat. No.: S538051

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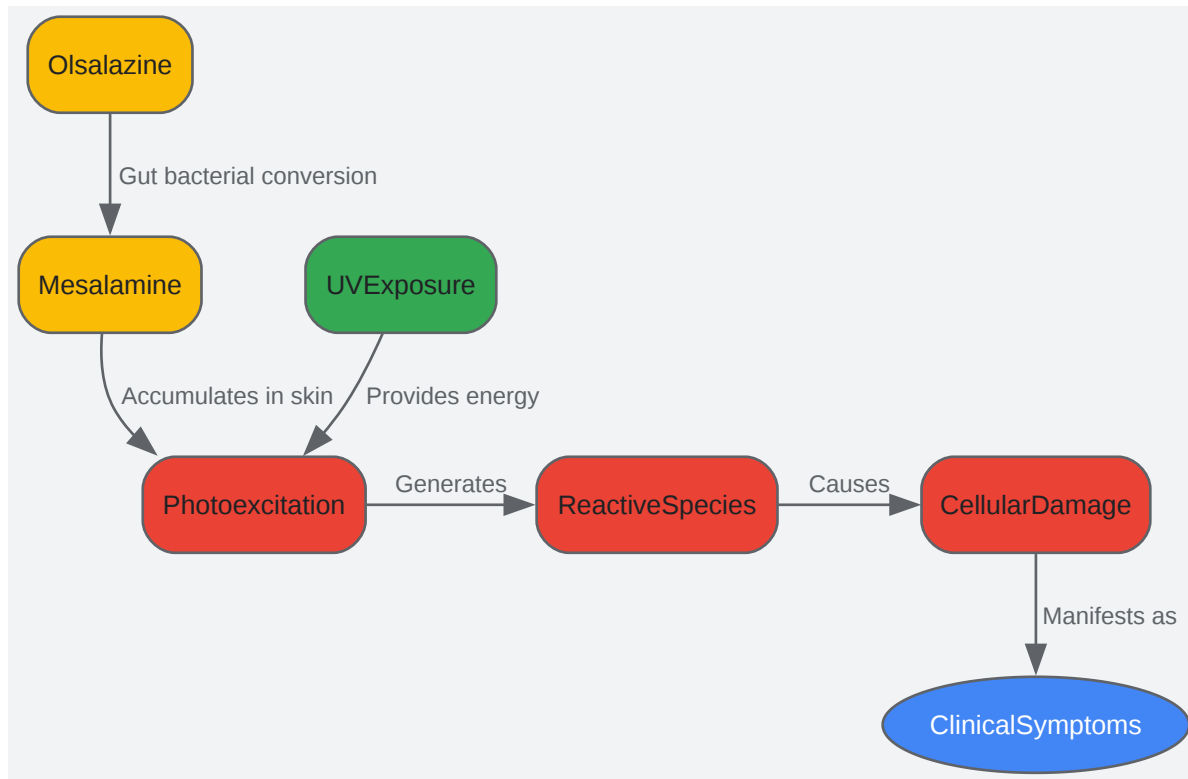
## Clinical Evidence & Reaction Profile

The association between **olsalazine** and photosensitivity is documented, though the incidence appears low. The key details are summarized in the table below.

Aspect	Clinical Evidence & Characteristics
<b>Official Labeling</b>	Listed in prescribing information as a precaution; patients with pre-existing skin conditions may experience more severe reactions [1].
<b>Case Report Evidence</b>	A 2023 case report describes a "definite" causal relationship in a patient using mesalamine (olsalazine's active moiety). Reaction occurred 5 weeks after starting the drug, resolved upon discontinuation, and reappeared upon rechallenge [2].
<b>Temporal Pattern</b>	Onset reported from 2 weeks to 6 months after initiation. Resolution observed within 4-10 days of drug withdrawal [2].
<b>Reaction Type</b>	Clinical presentation suggests a <b>phototoxic</b> reaction, appearing rapidly (12-15 hours) after sun exposure following drug rechallenge [2].
<b>Clinical Presentation</b>	Symptoms include diffuse erythema and erythematous papules strictly confined to sun-exposed skin areas [2].

## Mechanistic Insights & Experimental Pathways

The photosensitivity reaction is linked to **mesalamine (5-aminosalicylic acid)**, the active metabolite of **olsalazine** released in the colon [1] [3]. The following diagram illustrates the proposed phototoxicity mechanism.



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This mechanism is consistent with general drug-induced phototoxicity, where a chromophore absorbs light, becomes excited, and generates reactive products that damage skin cells [4].

## Risk Data from Pharmacovigilance

Broader data on the drug class provides context for **olsalazine** photosensitivity risk:

- **FAERS Database Analysis (2004-2023):** Immunosuppressants and monoclonal antibodies were the most common drug classes associated with Drug-Induced Photosensitivity (DIP) reports [5].
- **Mesalamine-Specific Signal:** While not among the top reported drugs, mesalamine is a confirmed photosensitizer with established case reports [2].

## Recommended Experimental & Assessment Approaches

For investigating potential photosensitivity in drug development, standardized and emerging methods are available.

Method Category	Description	Application & Relevance
Regulatory Standard (In Vitro)	<b>3T3 Neutral Red Uptake (NRU) Phototoxicity Test:</b> Compares chemical cytotoxicity in the presence and absence of non-cytotoxic UV-Vis light [4].	High-throughput screening for phototoxic potential of new chemical entities, required by ICH guidelines [4].
Clinical & Diagnostic	<b>Photo Patch Test:</b> Involves applying suspected allergen to skin in duplicate, with one set exposed to UVA. Reaction reading after 48-72 hours helps confirm photoallergy [6].	Primarily used in clinical settings for diagnosing photoallergic contact dermatitis in patients [6].
In Vitro Alternatives	<b>Reconstructed Human Epidermis (RhE) Models:</b> 3D human skin models used to assess phototoxicity, avoiding animal testing [6].	Improving ethical testing and human relevance; part of New Approach Methodologies (NAMs) [6].
In Chemico Assays	<b>Reactive Oxygen Species (ROS) Assay:</b> Measures the generation of ROS upon light exposure, a key mechanism in phototoxicity [4].	Used to investigate the chemical basis of photosensitivity and complement cellular assays [4].

## Key Takeaways for Professionals

- **Risk is Real but Uncommon:** **Olsalazine** can cause phototoxicity, confirmed by case reports with positive rechallenge [1] [2].
- **Mechanism is Likely Phototoxic:** Reaction is rapid and linked to mesalamine, consistent with a phototoxic rather than photoallergic pathway [2].
- **Standard Assays Exist:** Established in vitro methods like 3T3 NRU are available for screening new compounds [4].

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## References

1. These highlights do not include all the information needed to use... [dailymed.nlm.nih.gov]
2. Mesalamine-induced photosensitivity – A case report and ... [pmc.ncbi.nlm.nih.gov]
3. Dipentum ( olsalazine ) dosing, indications, interactions, adverse effects...  
[reference.medscape.com]
4. Drug-Induced Photosensitivity—From Light and Chemistry to ... [pmc.ncbi.nlm.nih.gov]
5. Causes of drug-induced photosensitivity: an analysis using ... [nature.com]
6. Innovative Strategies for Photoallergy Assessment [mdpi.com]

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**Address:** Ontario, CA 91761, United States

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